

# Technical Guide: Safe Handling of tert-Butyl 4-(4-iodophenyl)piperazine-1-carboxylate

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## Compound of Interest

**Compound Name:** *Tert-butyl 4-(4-iodophenyl)piperazine-1-carboxylate*

**Cat. No.:** *B115241*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **tert-butyl 4-(4-iodophenyl)piperazine-1-carboxylate** (CAS No. 151978-66-4). The information herein is intended to support laboratory safety and procedural development for professionals in research and drug development.

## Chemical Identification and Physical Properties

**tert-Butyl 4-(4-iodophenyl)piperazine-1-carboxylate** is a substituted piperazine derivative. The presence of the iodophenyl group and the Boc-protecting group influences its reactivity and handling requirements.

Property	Value	Source
CAS Number	151978-66-4	[1][2][3][4]
Molecular Formula	C <sub>15</sub> H <sub>21</sub> IN <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	388.24 g/mol	[2][4]
Appearance	Solid	[1]
Purity	Typically >97%	[2][3]
Storage	Keep in a dark place, sealed in dry, room temperature conditions.	[4]
Boiling Point	439.5°C at 760 mmHg	[5]
Flash Point	219.6°C	[5]
Density	1.481 g/cm <sup>3</sup>	[5]

## Hazard Identification and Safety Precautions

While the toxicological properties of this specific compound have not been fully investigated, it is classified as an irritant and may be harmful by ingestion and inhalation.[1] The material is irritating to mucous membranes and the upper respiratory tract.[1]

GHS Precautionary Statements:

Code	Statement
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do - continue rinsing.[1]

It is imperative to handle this compound in a well-ventilated area, preferably within a chemical fume hood.[1]

## Personal Protective Equipment (PPE) and Engineering Controls

To ensure safe handling, the following personal protective equipment and engineering controls are mandatory:

Control	Specification
Engineering Controls	Use only in a chemical fume hood with adequate ventilation. <a href="#">[1]</a> A safety shower and eyewash station must be readily available. <a href="#">[1]</a>
Eye/Face Protection	Wear protective safety goggles. <a href="#">[1]</a>
Skin Protection	Wear chemical-resistant gloves and protective clothing. Chemical resistant boots are also recommended. <a href="#">[1]</a>
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator.

## Handling, Storage, and Disposal

Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not ingest or inhale.[\[1\]](#)
- Keep container tightly closed when not in use.[\[1\]](#)
- Wash thoroughly after handling.

Storage:

- Store in a cool, dry, well-ventilated place.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)

#### Disposal:

- Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[1]
- All federal, state, and local environmental regulations must be observed.[1]

## First Aid Measures

Immediate and appropriate first aid is crucial in case of accidental exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with clean, running water for at least 15 minutes, keeping eyelids open.[1] Seek medical attention.[1]
Skin Contact	Wash the affected area with generous quantities of running water and non-abrasive soap.[1] Cover the area with an emollient and seek medical attention.[1]
Inhalation	Remove the victim to fresh air. If breathing is difficult, administer oxygen.[1] Seek medical attention.[1]
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or appropriate foam.
- Specific Hazards: Emits toxic fumes under fire conditions.[1]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.

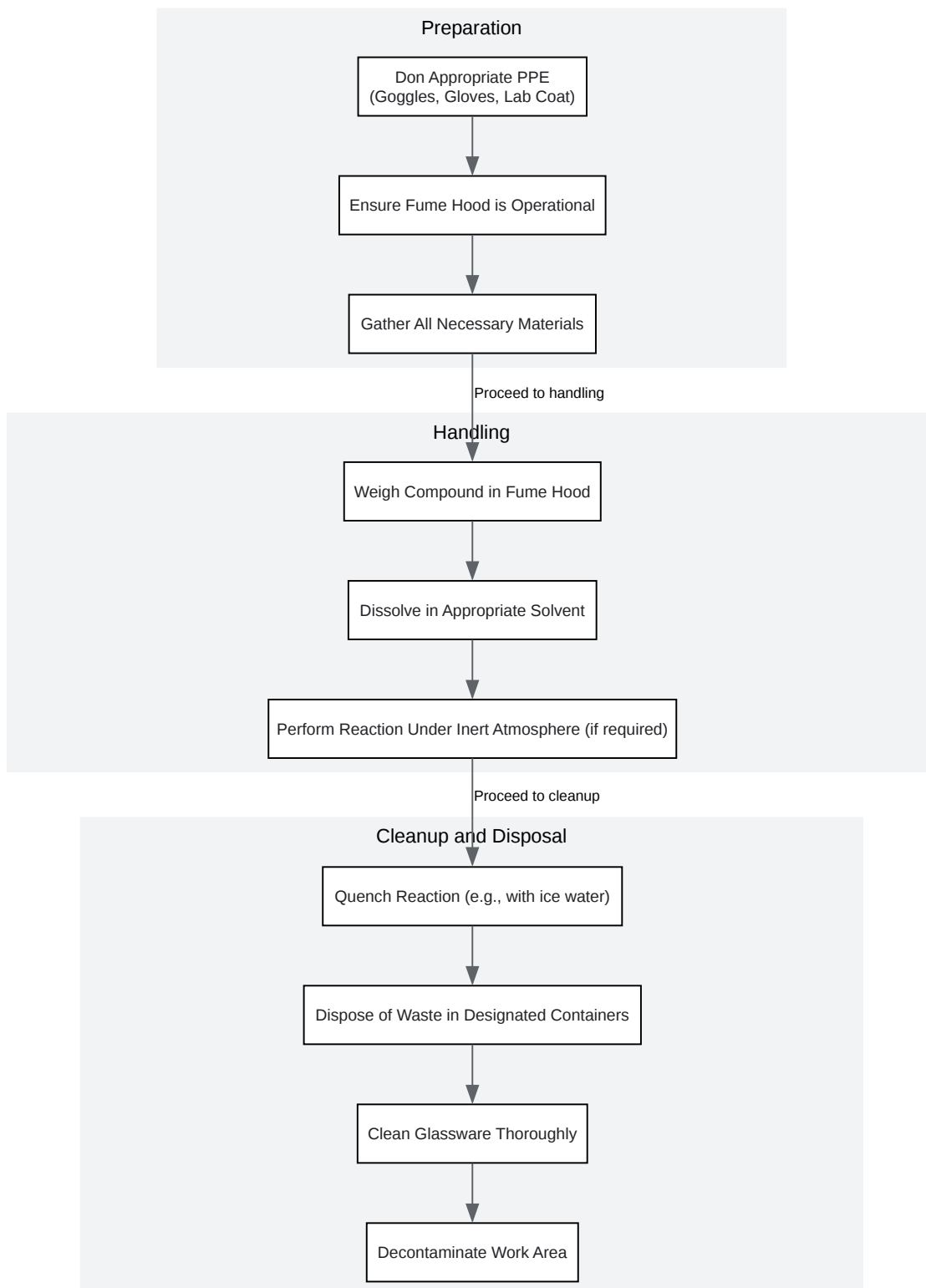
## Accidental Release Measures

- Wear appropriate personal protective equipment.
- Sweep up the solid material, avoiding dust generation.
- Place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

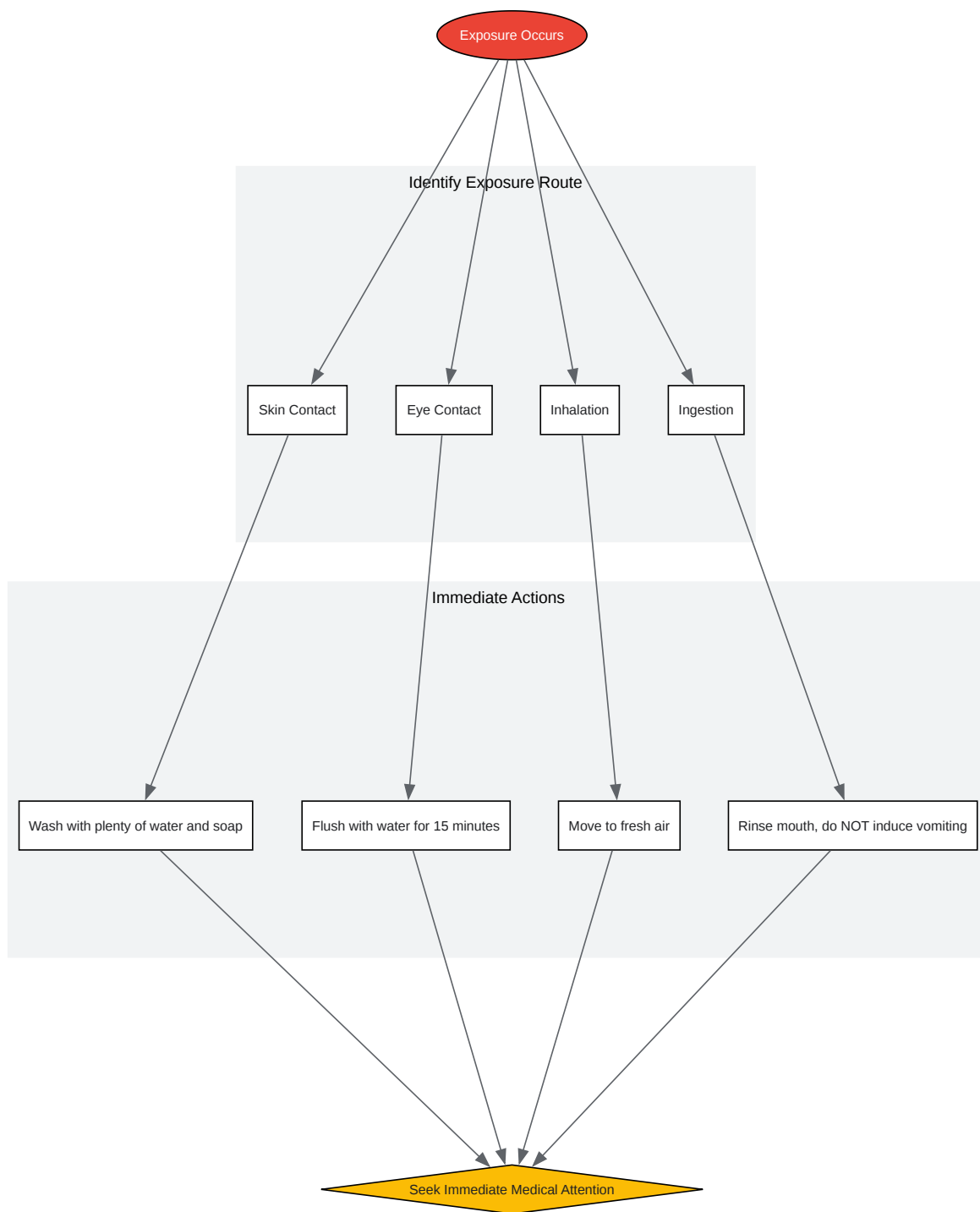
## Visualized Workflows and Relationships

The following diagrams illustrate key workflows and logical relationships for handling **tert-butyl 4-(4-iodophenyl)piperazine-1-carboxylate**.

## General Handling Workflow



First Aid Decision Tree

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